

Essential Safety and Logistical Information for Handling N-Cyclohexylpropanamide

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Compound of Interest

Compound Name: **N-Cyclohexylpropanamide**

Cat. No.: **B072063**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **N-Cyclohexylpropanamide**. Adherence to these procedures is critical for ensuring laboratory safety and minimizing environmental impact.

Chemical and Physical Properties

The following table summarizes the key quantitative data for **N-Cyclohexylpropanamide**. This information is crucial for safe handling and storage.

Property	Value	Source
Molecular Formula	C ₉ H ₁₇ NO	PubChem[1]
Molecular Weight	155.24 g/mol	PubChem[1]
CAS Number	1126-56-3	PubChem[1]
Physical State	Solid	Angene Chemical
XLogP3	1.8	PubChem[1]
Kovats Retention Index	1378 (Standard non-polar)	PubChem[1]

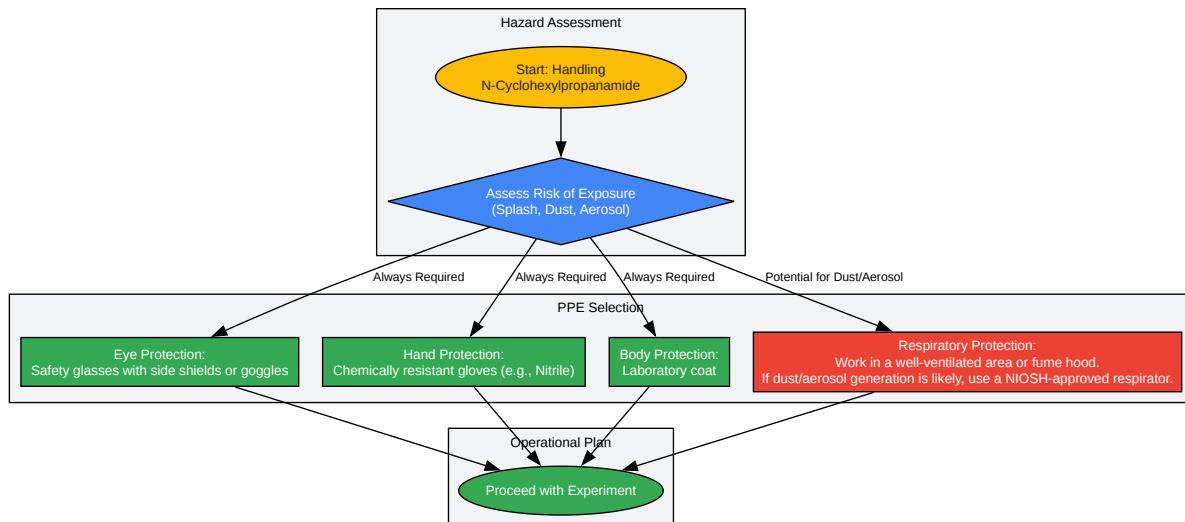
Note: Some properties are computed and should be used as estimates.

Hazard Identification and Personal Protective Equipment (PPE)

N-Cyclohexylpropanamide is classified with the following hazards:

- Harmful if swallowed.
- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

Proper selection and use of Personal Protective Equipment (PPE) are the primary defense against exposure. The following workflow outlines the decision-making process for selecting appropriate PPE.



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Caption: PPE selection workflow for handling **N-Cyclohexylpropanamide**.

Experimental Protocols: Safe Handling and Storage

Adherence to the following step-by-step procedures is mandatory for the safe handling and storage of **N-Cyclohexylpropanamide**.

Handling:

- Ventilation: Always handle **N-Cyclohexylpropanamide** in a well-ventilated area. For procedures that may generate dust or aerosols, a chemical fume hood is required.

- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety glasses with side shields or goggles.
 - Hand Protection: Wear chemically resistant gloves, such as nitrile gloves.
 - Body Protection: A standard laboratory coat must be worn.
- Hygiene:
 - Avoid contact with skin, eyes, and clothing.
 - Wash hands thoroughly after handling the chemical.
 - Do not eat, drink, or smoke in the laboratory.

Storage:

- Container: Keep the container tightly closed.
- Environment: Store in a dry, cool, and well-ventilated place.
- Incompatibilities: Store away from strong oxidizing agents.

Operational and Disposal Plan

The proper disposal of **N-Cyclohexylpropanamide** is crucial to prevent environmental contamination and ensure regulatory compliance.

Disposal Protocol:

- Waste Identification: **N-Cyclohexylpropanamide** is considered a hazardous waste.
- Container:
 - Collect waste **N-Cyclohexylpropanamide** and any contaminated materials (e.g., gloves, weighing paper) in a designated, compatible, and clearly labeled hazardous waste container.

- The container must have a secure, leak-proof lid and be kept closed except when adding waste.
- Labeling:
 - The waste container must be labeled with "Hazardous Waste" and the full chemical name "**N-Cyclohexylpropanamide**".
 - Do not use abbreviations.
- Segregation:
 - Store the **N-Cyclohexylpropanamide** waste separately from other waste streams, especially incompatible materials like strong acids and bases.
- Storage of Waste:
 - Store the waste container in a designated satellite accumulation area.
 - The storage area should be cool, dry, and well-ventilated.
- Disposal:
 - Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company.
 - Do not dispose of **N-Cyclohexylpropanamide** down the drain or in the regular trash.
- Empty Containers:
 - Triple-rinse empty containers with a suitable solvent (e.g., ethanol or acetone).
 - Collect the rinsate as hazardous waste.
 - After rinsing, the container can be disposed of as non-hazardous waste, but labels should be defaced or removed.

Spill Management:

- Minor Spills:
 - Ensure the area is well-ventilated and restrict access.
 - Wearing appropriate PPE, carefully sweep up the solid material to avoid generating dust.
 - Collect the spilled material in a labeled hazardous waste container.
 - Decontaminate the spill area with a suitable solvent and collect the cleaning materials as hazardous waste.
- Major Spills:
 - Evacuate the area immediately.
 - Contact your institution's emergency response team and EHS department.

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References

- 1. N-Cyclohexylpropanamide | C9H17NO | CID 234740 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling N-Cyclohexylpropanamide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b072063#personal-protective-equipment-for-handling-n-cyclohexylpropanamide>]

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